

In-Depth Technical Guide: Stability and Storage of 1-Cyclohexene-1-carboxaldehyde

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Compound of Interest

Compound Name: 1-Cyclohexene-1-carboxaldehyde

Cat. No.: B073562

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Introduction

1-Cyclohexene-1-carboxaldehyde, a versatile intermediate in organic synthesis, plays a crucial role in the development of pharmaceuticals and other complex molecules. As an α,β -unsaturated aldehyde, its reactivity is key to its synthetic utility; however, this reactivity also presents challenges regarding its stability and storage. This technical guide provides an in-depth analysis of the stability of **1-Cyclohexene-1-carboxaldehyde**, outlining its degradation pathways, recommended storage conditions, and detailed experimental protocols for stability assessment.

Chemical Profile

Property	Value
Chemical Formula	C ₇ H ₁₀ O
Molecular Weight	110.15 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	61 °C at 10 mmHg[1]
Density	0.966 g/mL at 25 °C[1]
CAS Number	1192-88-7[1]

Stability Profile

The stability of **1-Cyclohexene-1-carboxaldehyde** is influenced by several factors, primarily its susceptibility to oxidation, polymerization, and sensitivity to environmental conditions such as light, heat, and air.

Susceptibility to Oxidation

As with many aldehydes, **1-Cyclohexene-1-carboxaldehyde** is prone to oxidation. The primary degradation pathway is autoxidation, a free-radical chain reaction that occurs in the presence of oxygen. This process is often initiated by exposure to light and heat and can be catalyzed by trace metal impurities. The principal product of this oxidation is 1-Cyclohexene-1-carboxylic acid.

Tendency for Polymerization

The conjugated system in α,β -unsaturated aldehydes like **1-Cyclohexene-1-carboxaldehyde** makes them susceptible to polymerization.[2] This can be initiated by light, heat, or the presence of acidic or basic impurities. The polymerization can lead to the formation of viscous liquids or solid materials, reducing the purity and usability of the compound.

Sensitivity to Environmental Factors

- **Air:** The presence of oxygen can initiate and propagate the autoxidation process. Therefore, minimizing exposure to air is critical for maintaining the stability of the compound.
- **Light:** Light, particularly UV radiation, can provide the energy to initiate free-radical reactions, leading to both oxidation and polymerization.
- **Heat:** Elevated temperatures accelerate the rates of both oxidation and polymerization, significantly reducing the shelf life of the compound.

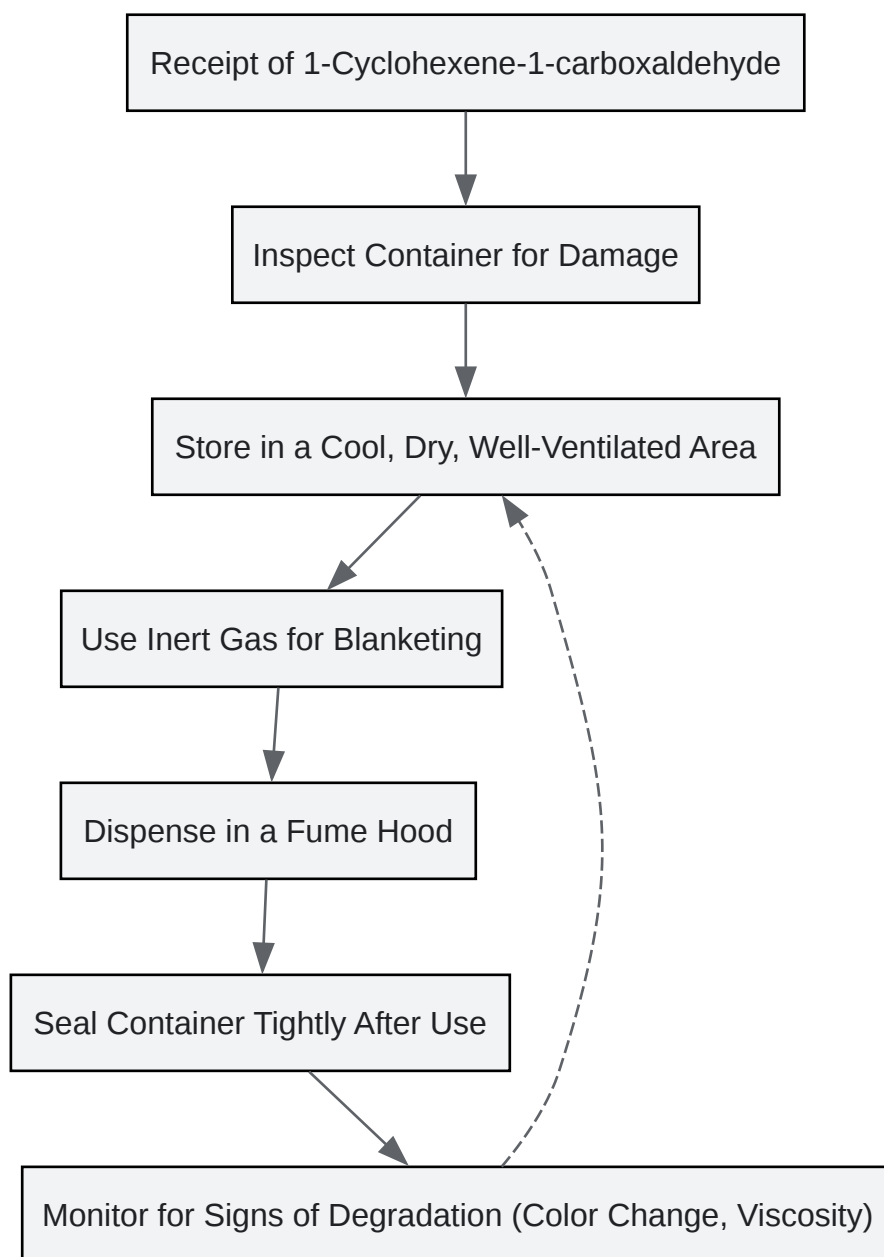
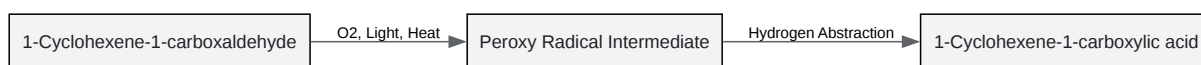
Recommended Storage Conditions

To ensure the long-term stability and purity of **1-Cyclohexene-1-carboxaldehyde**, the following storage conditions are recommended:

Parameter	Recommendation	Rationale
Temperature	Store in a cool place.[3] For related compounds, storage at 2-8°C is recommended.[4]	To minimize the rates of degradation reactions such as oxidation and polymerization.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	To prevent oxidation by excluding atmospheric oxygen.
Container	Keep container tightly closed. [3] Use amber glass bottles or other light-resistant containers.	To prevent exposure to air and light, which can initiate degradation.
Environment	Store in a dry and well-ventilated place.[3]	To prevent moisture absorption and ensure a safe storage environment.
Additives	Consider the addition of a radical inhibitor (e.g., hydroquinone) for long-term storage.	To quench free radicals and inhibit autoxidation and polymerization.

Degradation Pathways

The primary degradation pathways for **1-Cyclohexene-1-carboxaldehyde** are autoxidation and polymerization. A simplified representation of the autoxidation pathway is illustrated below.



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